

# In-depth Technical Guide: 4-(4-Butoxyphenoxy)aniline and Related Compounds

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-(4-Butoxyphenoxy)aniline

Cat. No.: B15089429

[Get Quote](#)

A comprehensive overview for researchers, scientists, and drug development professionals.

## Executive Summary

This technical guide addresses the chemical compound **4-(4-Butoxyphenoxy)aniline**. Extensive database searches for this specific molecule have revealed a significant lack of publicly available scientific literature, experimental data, and established protocols. This suggests that **4-(4-Butoxyphenoxy)aniline** is likely a novel or exceedingly rare compound with limited to no current research applications.

In light of this, this document provides a detailed examination of structurally similar and commercially available compounds. The purpose is to offer a valuable comparative resource for researchers interested in the potential properties and applications of anilines and phenoxy anilines with alkoxy substitutions. The primary comparators discussed are 4-Butoxyaniline and 4-(4-Methoxyphenoxy)aniline.

## Synonyms and Alternative Names

A comprehensive search for synonyms and alternative names for **4-(4-Butoxyphenoxy)aniline** did not yield any results. For the related compounds, the following nomenclature is used:

Compound	Synonyms and Alternative Names
4-Butoxyaniline	p-Butoxyaniline, 4-Butoxybenzenamine, 4-n-Butoxyaniline, Benzenamine, 4-butoxy-
4-(4-Methoxyphenoxy)aniline	4-(4-Methoxyphenoxy)benzenamine, Benzenamine, 4-(4-methoxyphenoxy)-, 4-methoxy-4'-aminodiphenyl ether, p-(p-Methoxyphenoxy)aniline

## Physicochemical Properties

The following table summarizes the key physicochemical properties of the comparator compounds. No experimental data for **4-(4-Butoxyphenoxy)aniline** is available.

Property	4-Butoxyaniline	4-(4-Methoxyphenoxy)aniline
CAS Number	4344-55-2[1][2][3]	31465-36-8[4][5]
Molecular Formula	C10H15NO[1][2][6]	C13H13NO2[4][5]
Molecular Weight	165.23 g/mol [3][6]	215.25 g/mol [5]
Appearance	Colorless to Brown clear liquid	Solid
Boiling Point	148-149 °C at 13 mmHg[3]	Not available
Density	0.992 g/mL at 25 °C[3]	Not available
Refractive Index	n20/D 1.538[3]	Not available

## Experimental Protocols

While no protocols exist for **4-(4-Butoxyphenoxy)aniline**, the synthesis of related alkoxy-substituted anilines can provide insight into potential synthetic routes.

## General Synthesis of 4-(tert-butoxy)aniline

A general procedure for the synthesis of a related compound, 4-(tert-butoxy)aniline, involves the following steps:

- **Reaction Setup:** Copper iodide, a suitable ligand (e.g., N-(biphenyl-2-one)-1H-indole-2-carboxamide), and potassium phosphate are added to a Schlenk tube.
- **Inert Atmosphere:** The tube is evacuated and backfilled with argon multiple times to ensure an inert atmosphere.
- **Addition of Reagents:** The aryl chloride, dimethyl sulfoxide (DMSO) as a solvent, and ammonium hydroxide are added to the reaction mixture.
- **Reaction Conditions:** The mixture is stirred homogeneously at a temperature of 110°C or 120°C for 24 hours.
- **Workup:** After cooling, water and ethyl acetate are added to the reaction mixture and the layers are separated. The aqueous phase is extracted twice more with ethyl acetate.
- **Purification:** The combined organic phases are dried over anhydrous sodium sulfate. After concentration, the resulting residue is purified by column chromatography to yield the final product.

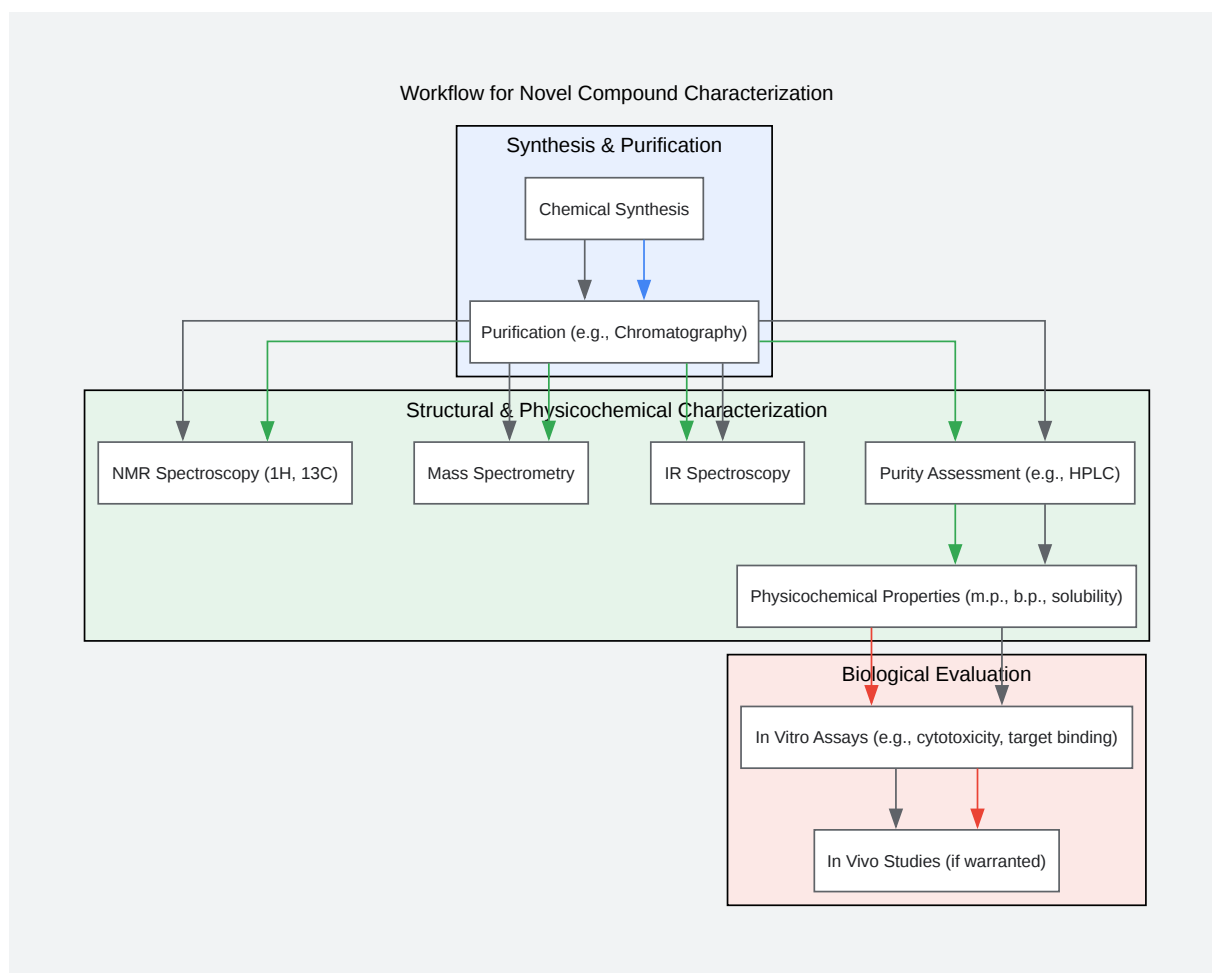
## Potential Applications and Research Context

Aniline and its derivatives are fundamental building blocks in organic synthesis. Alkoxy-substituted anilines, such as the comparators discussed, are of interest in several fields:

- **Liquid Crystal Materials:** 4-Butoxyaniline is noted for its use in the development of liquid crystal materials.
- **Pharmaceutical and Agrochemical Synthesis:** The aniline functional group is a key pharmacophore and is present in numerous active pharmaceutical ingredients and agrochemicals. The synthesis of various heterocyclic compounds often utilizes aniline derivatives as precursors.
- **Organic Synthesis:** These compounds serve as versatile intermediates in the preparation of more complex molecules, including dyes and materials for electronics.

## Logical Workflow for Compound Characterization

Should **4-(4-Butoxyphenoxy)aniline** be synthesized, a logical workflow for its initial characterization would follow the steps outlined in the diagram below. This workflow is standard for novel chemical entities in a drug discovery or materials science context.



[Click to download full resolution via product page](#)

Caption: A logical workflow for the synthesis, characterization, and evaluation of a novel chemical compound.

This guide serves as a foundational resource for researchers exploring the chemical space around **4-(4-Butoxyphenoxy)aniline**. While direct data on the target compound is absent, the provided information on related molecules offers valuable context and direction for future research endeavors.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. cymitquimica.com [cymitquimica.com]
- 2. glpbio.com [glpbio.com]
- 3. 4-Butoxyaniline 97 4344-55-2 [sigmaaldrich.com]
- 4. cymitquimica.com [cymitquimica.com]
- 5. 4-(4-Methoxyphenoxy)aniline | C<sub>13</sub>H<sub>13</sub>NO<sub>2</sub> | CID 101402 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 4-Butyloxyaniline | C<sub>10</sub>H<sub>15</sub>NO | CID 20352 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-depth Technical Guide: 4-(4-Butoxyphenoxy)aniline and Related Compounds]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15089429#synonyms-and-alternative-names-for-4-4-butoxyphenoxy-aniline]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)